

Boiling point and density of 4-Methoxy-3,6-dihydro-2H-pyran

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Compound of Interest

Compound Name: 4-Methoxy-3,6-dihydro-2H-pyran

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An In-depth Technical Guide to 4-Methoxy-3,6-dihydro-2H-pyran

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and synthesis of **4-Methoxy-3,6-dihydro-2H-pyran** (CAS No. 17327-22-9), a versatile reagent in organic synthesis.

Core Physicochemical Data

The empirical formula for **4-Methoxy-3,6-dihydro-2H-pyran** is C₆H₁₀O₂. Key quantitative data for this compound are summarized in the table below, providing a ready reference for experimental planning and execution.

Property	Value	Conditions
Boiling Point	59 °C	at 20 mmHg (lit.) [1] [2]
Density	1.022 g/mL	at 25 °C (lit.) [1] [2]
Refractive Index	n _{20/D} 1.462	(lit.) [1] [2]
Molecular Weight	114.14 g/mol	

Experimental Protocols

While specific experimental determinations for the boiling point and density of **4-Methoxy-3,6-dihydro-2H-pyran** are not detailed in the public literature, standard laboratory procedures would be employed. The following represents a generalized protocol for the determination of these properties.

Synthesis of **4-Methoxy-3,6-dihydro-2H-pyran**

An efficient synthesis of 4-methoxy-5,6-dihydro-2H-pyran involves the TiCl_4 driven elimination of methanol from 4,4-dimethoxytetrahydropyran.^[3] To a stirred solution of 4,4-dimethoxytetrahydropyran in dichloromethane at -78 °C, titanium tetrachloride is added. After the reaction is complete, the acid catalyst is quenched, and the resulting enol ether, **4-methoxy-3,6-dihydro-2H-pyran**, is purified by distillation.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like **4-Methoxy-3,6-dihydro-2H-pyran**, which has a boiling point reported at reduced pressure, a vacuum distillation setup is required.

Apparatus:

- Round-bottom flask
- Heating mantle
- Distillation head with a thermometer
- Condenser
- Receiving flask
- Vacuum pump
- Manometer

Procedure:

- A sample of purified **4-Methoxy-3,6-dihydro-2H-pyran** is placed in the round-bottom flask.

- The distillation apparatus is assembled, ensuring all joints are properly sealed to maintain a vacuum.
- The vacuum pump is started, and the pressure is lowered to the desired level (e.g., 20 mmHg) as measured by the manometer.
- The sample is heated gently using the heating mantle.
- The temperature is recorded when the liquid begins to boil and a steady stream of condensate is observed on the thermometer and in the condenser. This temperature is the boiling point at the recorded pressure.

Determination of Density

Density, the mass per unit volume, is a fundamental physical property.

Apparatus:

- Pycnometer (a flask with a specific, accurately known volume)
- Analytical balance
- Constant temperature water bath

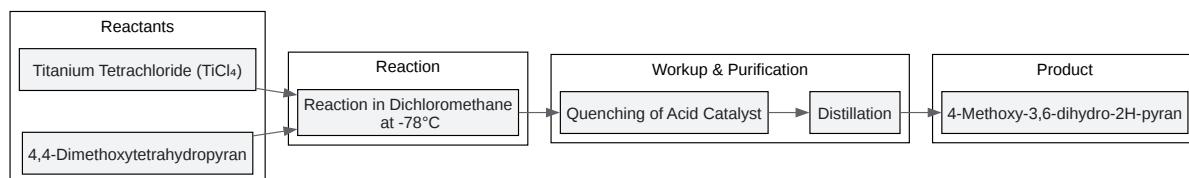
Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately determined using an analytical balance.
- The pycnometer is filled with the sample of **4-Methoxy-3,6-dihydro-2H-pyran**.
- The filled pycnometer is placed in a constant temperature water bath until it reaches thermal equilibrium (e.g., 25 °C).
- The pycnometer is removed from the bath, carefully dried, and its mass is determined again.
- The mass of the sample is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.

- The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **4-Methoxy-3,6-dihydro-2H-pyran**.



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Caption: Synthesis of **4-Methoxy-3,6-dihydro-2H-pyran**.

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References

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